

Application Notes and Protocols: NSC 13138

Solution Preparation and Storage

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Compound of Interest

Compound Name: NSC 13138

Cat. No.: B181761

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Introduction

NSC 13138, also known as Cinchoninic acid or 4-Carboxyquinoline, is an endogenous metabolite. Proper preparation and storage of **NSC 13138** solutions are critical for ensuring experimental reproducibility and accuracy in research and drug development settings. These application notes provide detailed protocols for the preparation and storage of **NSC 13138** for both in vitro and in vivo applications.

Physicochemical Properties

A summary of the key physicochemical properties of **NSC 13138** is provided in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO ₂
Molecular Weight	173.17 g/mol
CAS Number	486-74-8
Purity	≥98%
Appearance	Solid

Solution Preparation

Stock Solution Preparation for In Vitro Use

For cellular assays and other in vitro experiments, a concentrated stock solution in an organic solvent is typically prepared and then diluted to the final working concentration in aqueous media.

Materials:

- **NSC 13138** powder
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Weigh the desired amount of **NSC 13138** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly to dissolve the compound.
- If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution.
- Once fully dissolved, the stock solution is ready for use or storage.

Working Solution Preparation for In Vivo Use

For animal studies, **NSC 13138** needs to be formulated in a vehicle suitable for administration. Below are several protocols for preparing **NSC 13138** solutions for in vivo use.^[1]

3.2.1. Protocol 1: PEG300 and Tween-80 Formulation

This protocol is suitable for achieving a clear solution at a concentration of ≥ 2.5 mg/mL.[\[1\]](#)

Materials:

- **NSC 13138** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Protocol:

- Prepare a stock solution of **NSC 13138** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the following solvents sequentially, ensuring complete mixing after each addition:
 - 10% DMSO (from the stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- For example, to prepare 1 mL of working solution, add 100 μ L of a 25 mg/mL DMSO stock to 400 μ L of PEG300 and mix. Then, add 50 μ L of Tween-80 and mix. Finally, add 450 μ L of saline to reach a final volume of 1 mL.[\[1\]](#)

3.2.2. Protocol 2: SBE- β -CD Formulation

This protocol utilizes sulfobutyl ether- β -cyclodextrin (SBE- β -CD) to enhance solubility.[\[1\]](#)

Materials:

- **NSC 13138** powder
- DMSO
- 20% SBE- β -CD in Saline

Protocol:

- Prepare a stock solution of **NSC 13138** in DMSO.
- Add 10% of the DMSO stock solution to 90% of the 20% SBE- β -CD in saline solution.
- Mix thoroughly to obtain a clear solution with a solubility of ≥ 2.5 mg/mL.[\[1\]](#)

3.2.3. Protocol 3: Corn Oil Formulation

This protocol is suitable for oral or subcutaneous administration.

Materials:

- **NSC 13138** powder
- DMSO
- Corn Oil

Protocol:

- Prepare a stock solution of **NSC 13138** in DMSO.
- Add 10% of the DMSO stock solution to 90% corn oil.
- Mix thoroughly to achieve a clear solution with a solubility of ≥ 2.5 mg/mL.

Solubility Data

The following table summarizes the solubility of **NSC 13138** in various solvent systems.

Solvent System	Concentration
DMSO	10 mM (stock solution)
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (14.44 mM)
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (14.44 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (14.44 mM)

Storage and Stability

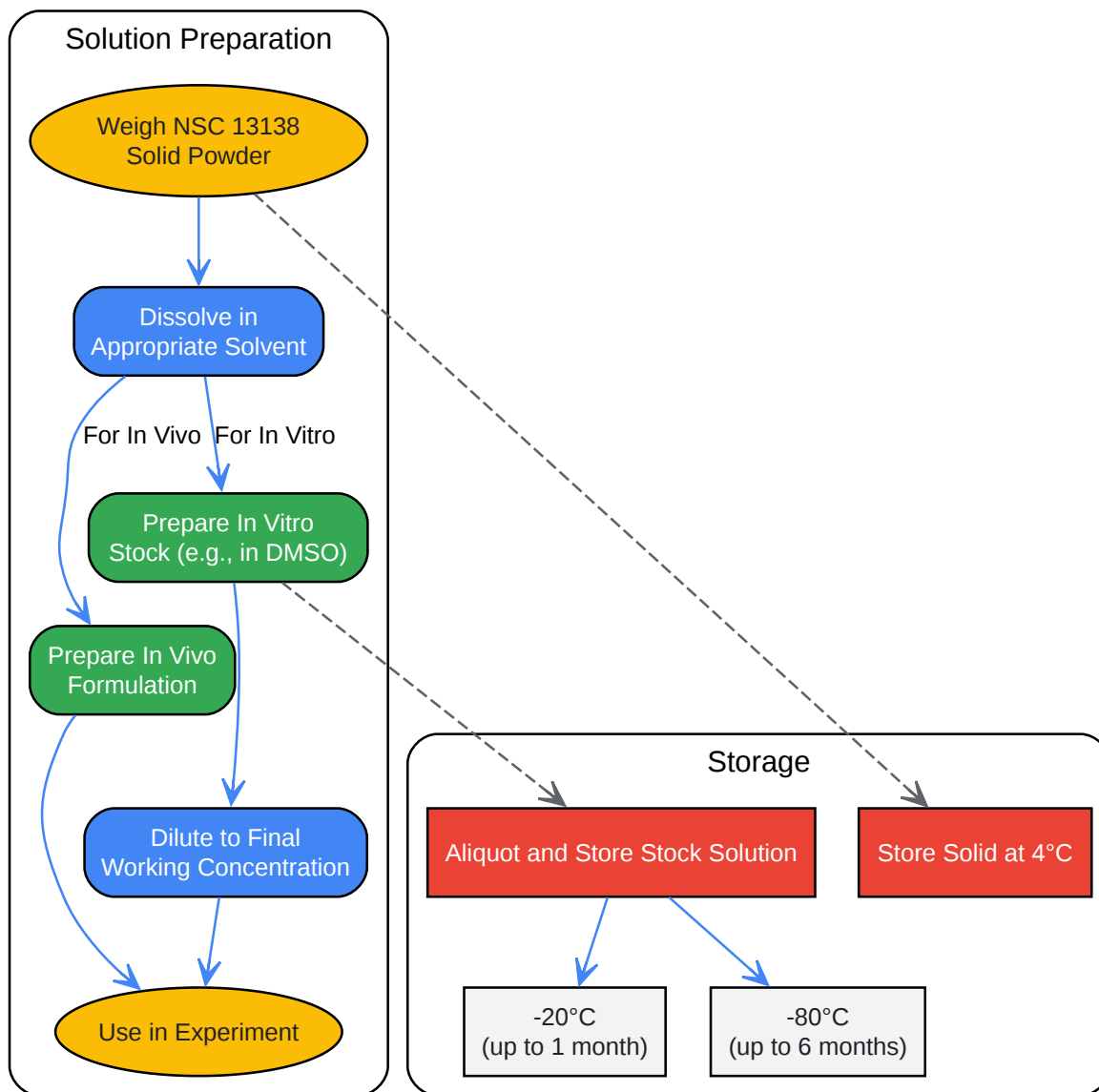
Proper storage of **NSC 13138** solutions is crucial to maintain their stability and activity.

Solution Type	Storage Temperature	Storage Duration
Stock Solution in DMSO	-20°C	1 month
-80°C	6 months	
Solid Powder	4°C	As per manufacturer's recommendation

It is recommended to use the stock solution stored at -80°C within 6 months and within 1 month when stored at -20°C. Avoid repeated freeze-thaw cycles. For long-term storage, it is advisable to aliquot the stock solution into single-use volumes.

Experimental Workflow and Visualization

The following diagram illustrates the general workflow for the preparation and storage of **NSC 13138** solutions.



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Caption: Workflow for **NSC 13138** solution preparation and storage.

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References

- 1. medchemexpress.com [medchemexpress.com]
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